

Analytical Standards for Withaphysalin C: Application Notes and Protocols

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Compound of Interest

Compound Name: Withaphysalin C

Cat. No.: B3427222

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Introduction

Withaphysalin C is a naturally occurring C28 steroidal lactone belonging to the withanolide class of compounds. Isolated from plants of the *Physalis* genus, particularly *Physalis minima*, it has garnered interest for its potential biological activities. As with other withanolides, which are known for their diverse pharmacological effects, the accurate and precise analytical characterization of **Withaphysalin C** is crucial for research, quality control, and drug development purposes.

This document provides detailed application notes and protocols for the analytical standards of **Withaphysalin C**, covering its isolation, structural elucidation, and quantification. The methodologies are based on established analytical techniques for withanolides and related compounds.

Physicochemical Data

A summary of the key physicochemical properties of **Withaphysalin C** is presented in the table below.

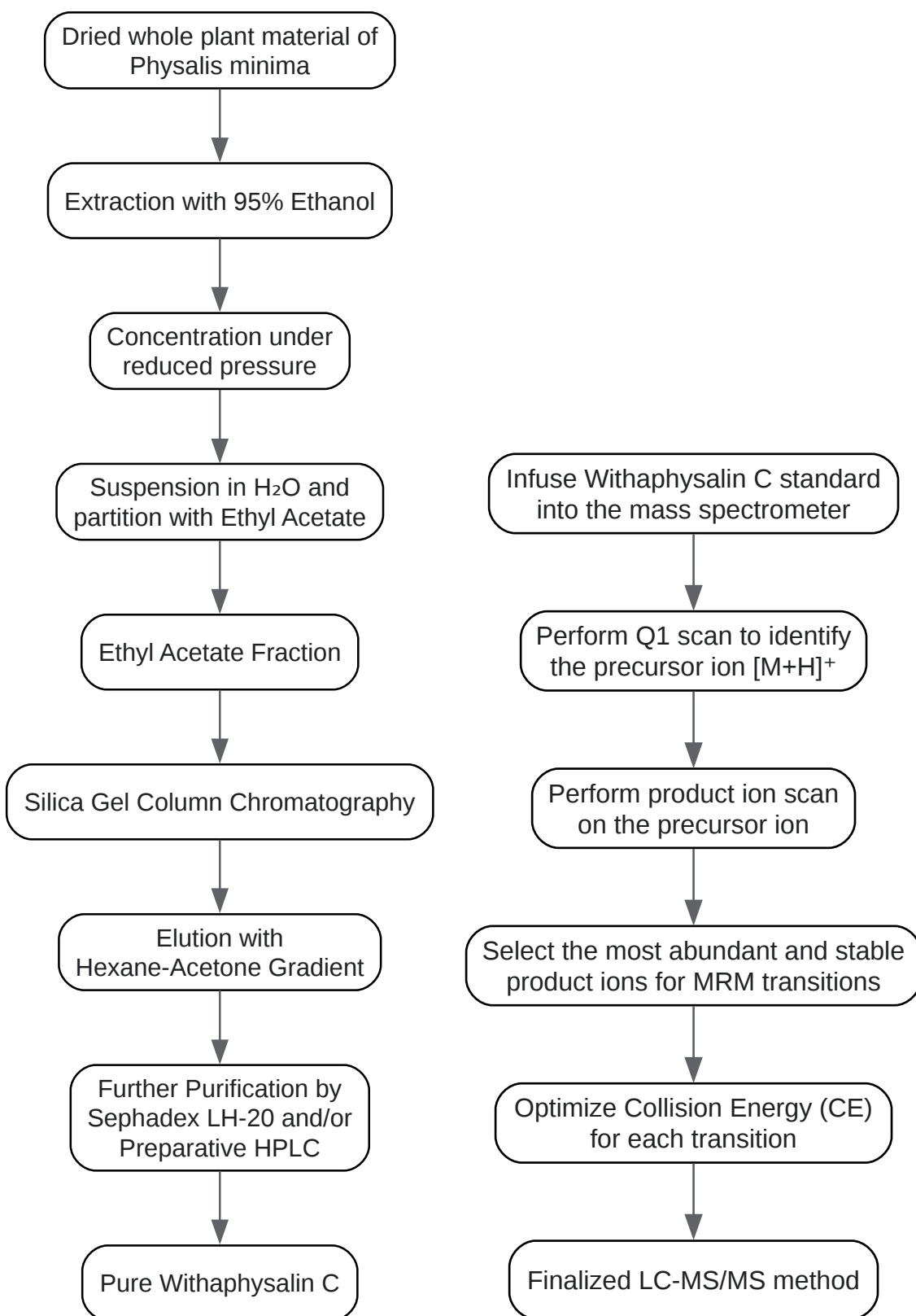
Property	Value	Source
Molecular Formula	C ₂₈ H ₃₆ O ₇	[1]
Molecular Weight	484.58 g/mol	[1]
General Class	Withanolide	
Natural Source	Physalis minima	

Experimental Protocols

Isolation and Purification of Withaphysalin C

The following is a general protocol for the isolation and purification of **Withaphysalin C** from *Physalis minima*.

Workflow for Isolation and Purification



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References

- 1. Withaphysalin C | C₂₈H₃₆O₇ | CID 118987259 - PubChem [pubchem.ncbi.nlm.nih.gov]
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